

(+)-Mayurone IUPAC name and synonyms

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Compound of Interest

Compound Name: (+)-Mayurone

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Technical Guide: (+)-Mayurone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the chemical identity of **(+)-Mayurone**, a naturally occurring sesquiterpenoid. The information is compiled to serve as a foundational reference for professionals in the fields of chemistry, pharmacology, and drug development.

Chemical Identification

(+)-Mayurone is a bicyclic ketone with a distinctive chemical structure. The nomenclature and various identifiers are crucial for accurate database searches and unambiguous scientific communication.

IUPAC Name

The systematic name for **(+)-Mayurone**, according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature, is:

(1aR,4aS,8aS)-4a,8,8-trimethyl-1a,3,4,5,6,7-hexahydro-1H-cyclopropa[j]naphthalen-2-one^[1]

Synonyms

In scientific literature and chemical databases, **(+)-Mayurone** may be referred to by several alternative names. These synonyms are important for comprehensive literature reviews and substance identification.

- (+)-15-nor-4-thujopsen-3-one[1]
- Mayurone[2][3]
- 4a,8,8-trimethyl-1a,5,6,7-tetrahydro-1H-cyclopropa(j)naphthalen-2-one[2]
- (1aR,8aS)-1,1a,5,6,7,8-Hexahydro-4aβ,8,8-trimethylcyclopropa[d]naphthalen-2(4aH)-one[3]
- (1aR,4aS,8aS)-4a,8,8-trimethyl-1H,1aH,2H,4aH,5H,6H,7H,8H-cyclopropa[e]naphthalen-2-one[3]

Physicochemical Properties

The following table summarizes the key computed physicochemical properties of **(+)-Mayurone**. These properties are essential for understanding its behavior in various chemical and biological systems.

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₂ O	PubChem[1]
Molecular Weight	206.32 g/mol	PubChem[1]
Monoisotopic Mass	206.167065321 Da	PubChem[1]
XlogP3	3.6	PubChem[1]
InChI Key	OZVBAFBRWKCCHV- BPNCWPANSA-N	PubChem[1]
SMILES	C[C@@]12CCCC([C@@]13C[C@H]3C(=O)CC2)(C)C	PubChem[1]

Further Research and Data

Detailed experimental protocols for the synthesis or isolation of **(+)-Mayurone**, as well as specific quantitative biological activity data, are not extensively documented in publicly available literature. Researchers interested in these aspects would need to consult specialized chemical synthesis and natural product journals or conduct de novo experimental investigations.

Due to the absence of specific signaling pathway or experimental workflow data for **(+)-Mayurone** in the reviewed sources, visualizations in the DOT language are not applicable at this time.

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References

- 1. **(+)-Mayurone** | C₁₄H₂₂O | CID 13154078 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. **mayurone** | 4677-90-1 [chemicalbook.com]
- 3. **Mayurone** - PubChem [pubchem.ncbi.nlm.nih.gov]
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